

Application Notes and Protocols for CRT0066854 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: CRT0066854 hydrochloride

Cat. No.: B2629404

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Introduction

CRT0066854 hydrochloride is a potent and selective inhibitor of atypical Protein Kinase C (aPKC) isoenzymes, particularly PKC ι (Protein Kinase C iota) and PKC ζ (Protein Kinase C zeta).[1][2][3][4][5] It also demonstrates inhibitory activity against ROCK-II (Rho-associated kinase II).[1][2][4][5][6] As an ATP-competitive inhibitor, CRT0066854 displaces a critical Asn-Phe-Asp motif within the adenosine-binding pocket of its target kinases.[1][2] This inhibition can restore normal cellular processes that are otherwise dysregulated in various diseases, notably in cancer.

Functionally, CRT0066854 has been shown to restore polarized morphogenesis in dysplastic spheroids, decrease cancer cell colony formation, and inhibit the phosphorylation of downstream targets like LLGL2 (Lethal Giant Larvae 2).[3] These characteristics make it a valuable tool for investigating signaling pathways involving aPKCs and for preclinical studies in oncology and other fields where these kinases play a crucial role.

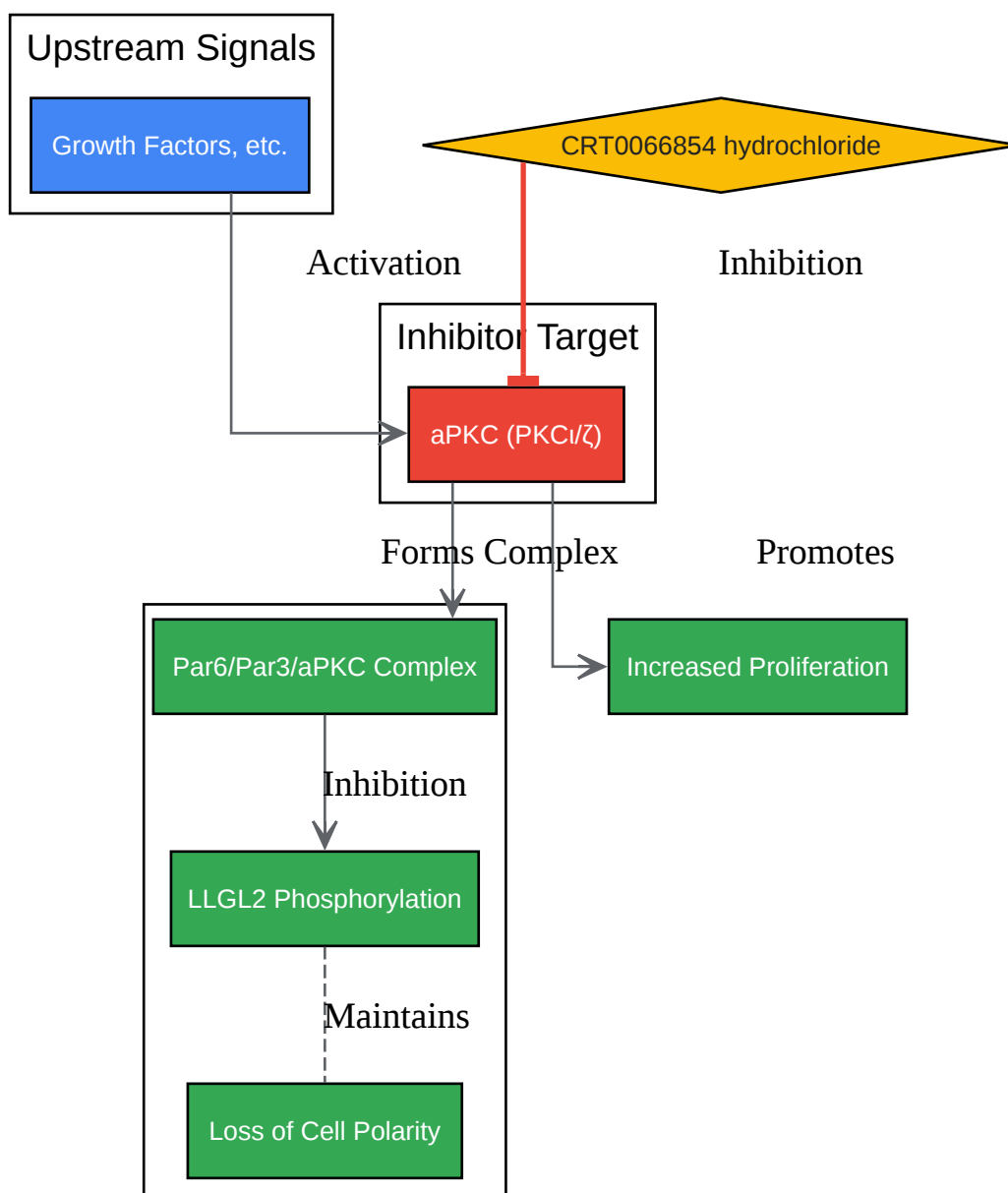
Quantitative Data Summary

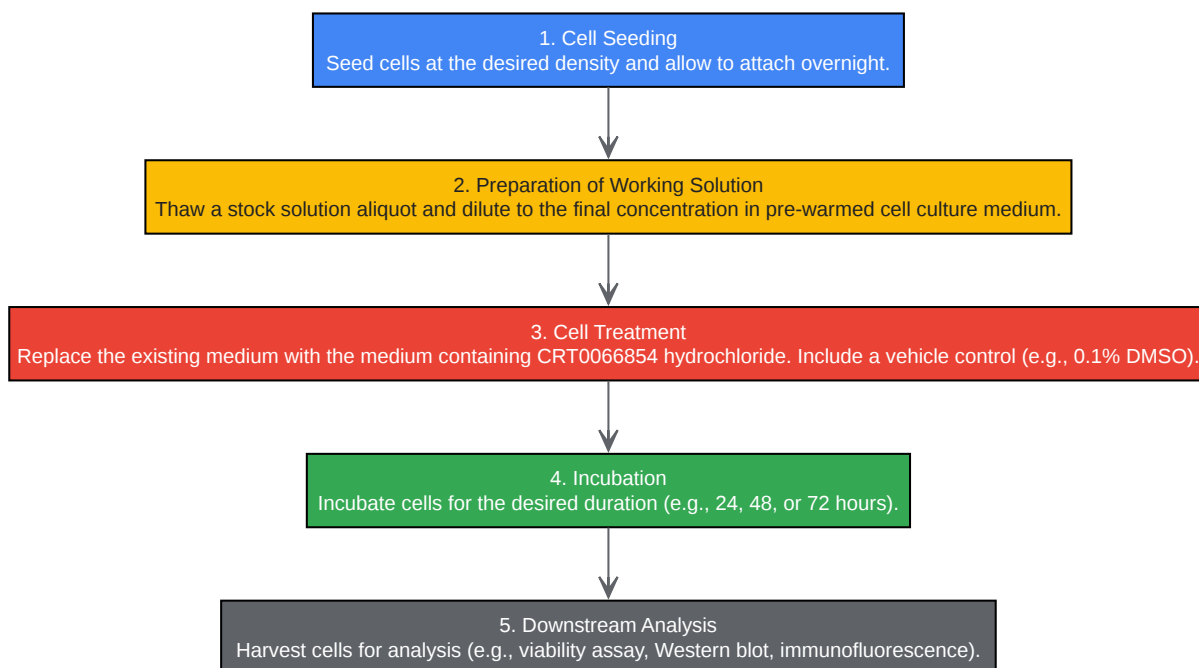
The following table summarizes the key quantitative data for **CRT0066854 hydrochloride** based on published literature.

Parameter	Target/Cell Line	Value	Reference
IC50	PKC ι (full-length)	132 nM	[1] [2] [3]
PKC ζ (full-length)	639 nM	[1] [2] [3]	
ROCK-II	620 nM	[1] [2] [4] [5] [6]	
A549 lung carcinoma cells	3.47 μ M (decreased viability)	[6]	[5]
GI50	Huh-7 cells	3.1 μ M (growth inhibition)	
Effective Concentration	H-Ras spheroids	0.2-1.2 μ M (restores polarized morphogenesis)	
HeLa cells	1 μ M (decreases colony formation by 65%)	[6]	

Signaling Pathway

The diagram below illustrates the signaling pathway primarily affected by **CRT0066854 hydrochloride**. It targets the atypical PKC isoenzymes (PKC ι / ζ), which are key regulators of cell polarity, proliferation, and survival.





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